

# magnesium sulfate heptahydrate as a coagulant in wastewater treatment studies

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## Compound of Interest

Compound Name: Magnesium sulfate heptahydrate

Cat. No.: B146258

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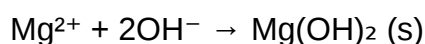
## Application Notes: Magnesium Sulfate Heptahydrate in Wastewater Coagulation

### Introduction

**Magnesium sulfate heptahydrate** ( $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$ ), commonly known as Epsom salt, serves as a versatile compound in wastewater treatment. While not traditionally used as a primary coagulant in the same vein as aluminum or iron salts, its application is significant in specific contexts, particularly as a coagulant aid and in high-pH coagulation processes.[1] Its effectiveness stems from the behavior of the magnesium ion ( $\text{Mg}^{2+}$ ) under alkaline conditions, which leads to the precipitation of magnesium hydroxide ( $\text{Mg}(\text{OH})_2$ ).[2] This gelatinous precipitate is an efficient coagulant, capable of removing a wide range of impurities through mechanisms of charge neutralization, adsorption, and enmeshment.[2][3]

### Mechanism of Action

The primary coagulation mechanism involving magnesium sulfate occurs at elevated pH levels, typically between 10.5 and 11.5.[2] In this alkaline environment, magnesium ions react with hydroxide ions ( $\text{OH}^-$ ) to form magnesium hydroxide precipitate:



This  $\text{Mg}(\text{OH})_2$  precipitate is a gelatinous floc that physically traps and enmeshes suspended and colloidal particles present in the wastewater.[2][3] Furthermore, the positively charged

surface of the magnesium hydroxide flocs can neutralize the negative surface charges on colloidal particles, reducing inter-particle repulsion and promoting aggregation.[1][3][4]

In addition to turbidity and color removal, magnesium sulfate is effective in:

- **Phosphorus Removal:** It facilitates the precipitation of magnesium ammonium phosphate, also known as struvite ( $\text{MgNH}_4\text{PO}_4 \cdot 6\text{H}_2\text{O}$ ), a process that effectively removes both phosphorus and ammonia nitrogen from wastewater.[1][5]
- **Heavy Metal Removal:** Under alkaline conditions, magnesium sulfate can aid in the precipitation of heavy metals from industrial wastewater.[5]
- **Coagulant Aid:** It can be used in conjunction with primary coagulants like aluminum sulfate or ferric chloride to enhance flocculation, improve particle aggregation, and increase sedimentation rates.[1]

An important consideration is that excessive dosage of magnesium sulfate can lead to an increase in the hardness of the treated water.[5]

## Data Presentation: Performance and Dosage

The following tables summarize quantitative data from various studies on the use of magnesium-based coagulants in wastewater treatment.

Table 1: Optimal Conditions for Magnesium-Based Coagulation

Wastewater Type	Magnesium Source	Optimal pH	Optimal Dosage (as Mg <sup>2+</sup> ion)	Pollutant	Removal Efficiency (%)	Reference
Reactive Dye Wastewater	Magnesium Hydroxide	12.0	150 mg/L	Reactive Orange Dye	>95%	[3]
Reactive Dye Wastewater	Magnesium Hydroxide	12.5	90 mg/L	Reactive Orange Dye	>95%	[3]
Secondary Effluent	Lime & Mg(OH) <sub>2</sub>	>10.5	200 g CaO/m <sup>3</sup>	Phosphates, TOC, COD	Increased by 42%, 24%, 13% respectively over lime alone	[2]
Kaolin Suspension	Magnesium Chloride & Aluminum Sulfate	11.5	7.2 mg/L	Turbidity	Not specified	[6]
Educational Institution	Magnesium Chloride & Polyelectrolyte	11.0	1 g MgCl <sub>2</sub> per 500 mL sample	Turbidity	~97%	[7]

Table 2: Pollutant Removal Efficiency in High-pH Magnesium Coagulation

Pollutant	Initial Concentration	Final Concentration	Removal Efficiency (%)	Conditions (pH, Dosage)	Wastewater Type	Reference
Turbidity	240-245 NTU	Not specified	~97%	pH 11, 1g MgCl <sub>2</sub> + 2mL Polyelectrolyte / 500mL	Educational Institution	[7]
Color	Not specified	Not specified	>90%	pH 11, 4 g MgCl <sub>2</sub> /L	Dye Solution	[7]
Reactive Orange Dye	Not specified	Not specified	~98%	pH >12, 270 mg/L as Mg <sup>2+</sup>	Reactive Dye Wastewater	[3]
Organic Matter (COD)	Not specified	Not specified	60%	pH ~10.5, 300 g/m <sup>3</sup> calcined dolomite	Surface Water	[2]
Organic Matter (TOC)	Not specified	Not specified	65%	pH ~10.5, 300 g/m <sup>3</sup> calcined dolomite	Surface Water	[2]

## Experimental Protocols

### Protocol 1: Jar Test for Optimal Dosage and pH Determination

This protocol describes the standard jar test procedure to determine the optimal dosage of **magnesium sulfate heptahydrate** and the optimal pH for the coagulation-flocculation process. [7][8]

Objective: To identify the most effective pH and coagulant concentration for removing target contaminants (e.g., turbidity, color, COD) from a wastewater sample.

#### Materials and Reagents:

- Jar testing apparatus with multiple paddles and variable speed control
- 6 x 1L beakers
- **Magnesium Sulfate Heptahydrate** ( $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$ )
- Stock Solution (e.g., 10 g/L): Dissolve 10 g of  $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$  in deionized water and make up to 1 L.
- Wastewater sample
- pH meter
- Solutions for pH adjustment (e.g., 1M NaOH and 1M  $\text{H}_2\text{SO}_4$ )
- Pipettes or syringes for dosing
- Turbidimeter, spectrophotometer, or other analytical instruments for measuring contaminant concentrations
- Stopwatch

#### Procedure:

##### Part A: Determining Optimal pH

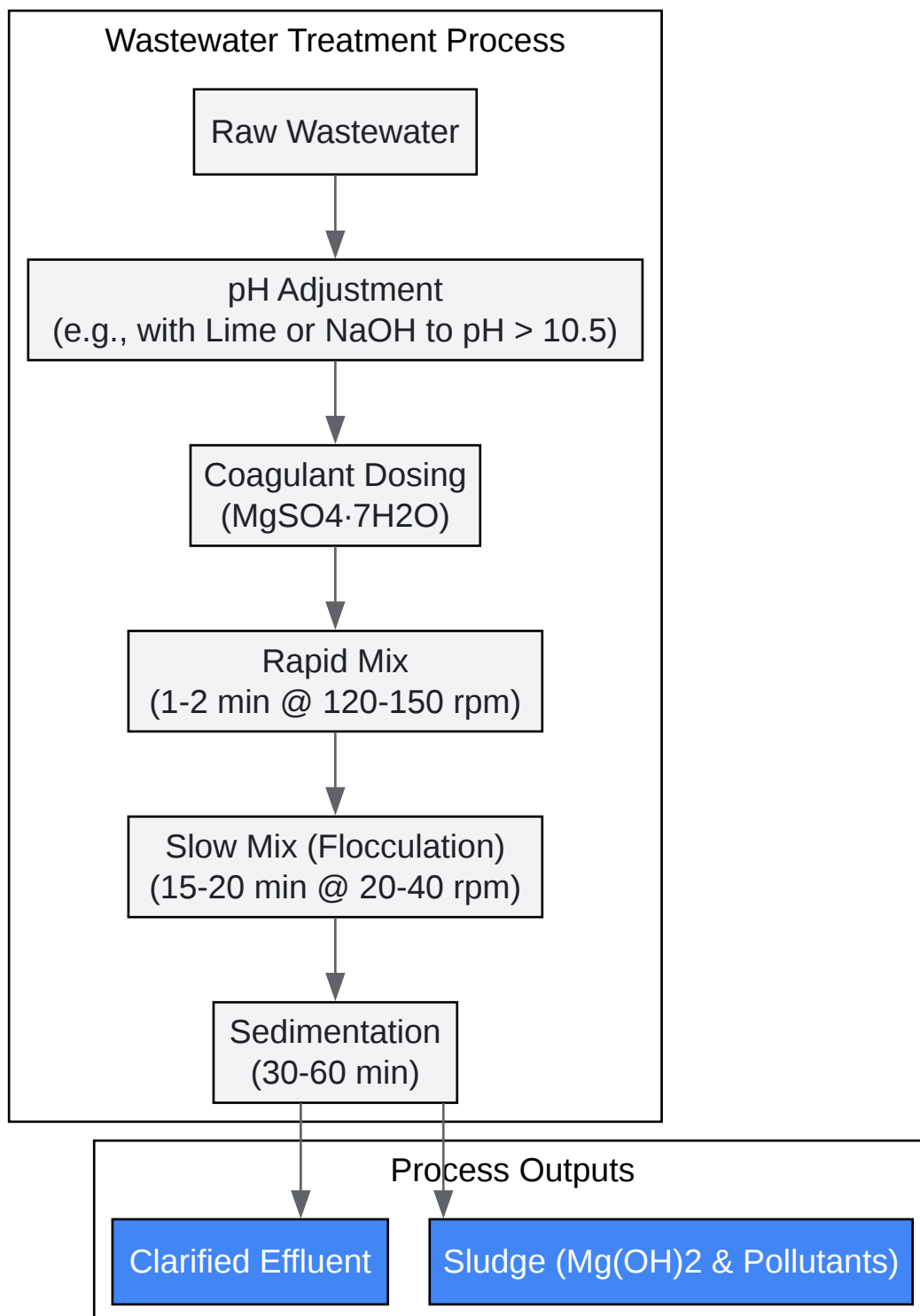
- **Sample Preparation:** Fill each of the six 1L beakers with the wastewater sample. Place them in the jar test apparatus.
- **Initial Analysis:** Measure and record the initial pH, turbidity, and/or other relevant parameters of the raw wastewater.
- **Coagulant Dosing:** Add a constant, predetermined dose of the  $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$  stock solution to each beaker (e.g., a dose estimated from literature).

- **pH Adjustment:** Adjust the pH of each beaker to a different value across the expected effective range (e.g., 9.5, 10.0, 10.5, 11.0, 11.5, 12.0) using NaOH or H<sub>2</sub>SO<sub>4</sub>. Record the final pH in each beaker.
- **Rapid Mix:** Immediately begin stirring all samples at a high speed (e.g., 120-150 rpm) for 1-2 minutes to ensure rapid dispersion of the coagulant.
- **Slow Mix (Flocculation):** Reduce the stirring speed to a slow mix (e.g., 20-40 rpm) for 15-20 minutes. This promotes floc formation and growth.
- **Sedimentation:** Stop the stirrers and allow the flocs to settle undisturbed for 30-60 minutes. Observe and note the floc size and settling characteristics.
- **Final Analysis:** Carefully withdraw a supernatant sample from the top of each beaker without disturbing the settled sludge. Measure and record the final turbidity and/or other parameters for each pH value.
- **Determination:** The optimal pH is the one that yields the highest removal efficiency for the target contaminant.

#### Part B: Determining Optimal Coagulant Dosage

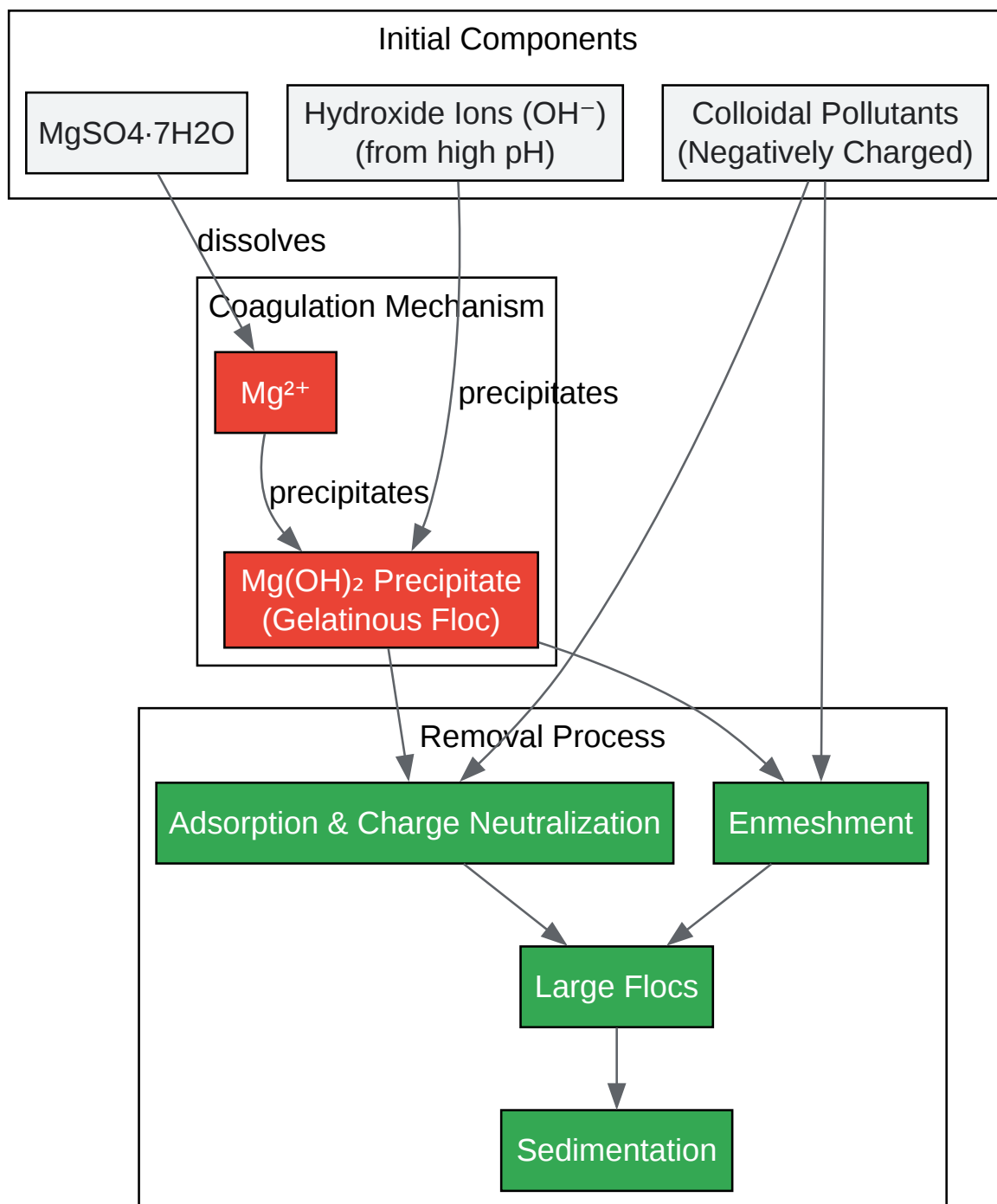
- **Sample Preparation:** Refill the six beakers with the wastewater sample and place them in the apparatus.
- **pH Adjustment:** Adjust the pH of all six beakers to the optimal value determined in Part A.
- **Coagulant Dosing:** Dose each beaker with a different amount of the MgSO<sub>4</sub>·7H<sub>2</sub>O stock solution to create a range of concentrations (e.g., 50, 100, 150, 200, 250, 300 mg/L).
- **Rapid Mix, Slow Mix, and Sedimentation:** Repeat steps 5, 6, and 7 from Part A.
- **Final Analysis:** Repeat step 8 from Part A for each dosage.
- **Determination:** Plot the final contaminant concentration (or % removal) against the coagulant dose. The optimal dosage is typically the point at which the curve begins to plateau, representing the most efficient treatment for the lowest coagulant input.

## Visualizations



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Caption: Experimental workflow for high-pH magnesium sulfate coagulation.



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Caption: Chemical mechanism of high-pH magnesium coagulation.



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